

Application Note: Solubility Profile of Vancomycin Hydrochloride

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Compound of Interest

Compound Name: *Vancocine*

Cat. No.: *B1236761*

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Abstract

Vancomycin hydrochloride is a glycopeptide antibiotic crucial for treating serious infections caused by Gram-positive bacteria.[1] Its efficacy and formulation development are intrinsically linked to its solubility characteristics. This document provides a comprehensive overview of the solubility of vancomycin hydrochloride in various solvents and across a range of pH values. Detailed protocols for solubility determination are provided to ensure reproducible results in a laboratory setting. Furthermore, a diagrammatic representation of vancomycin's mechanism of action is included to provide a complete context for its application.

Solubility of Vancomycin Hydrochloride

Vancomycin hydrochloride exhibits high solubility in aqueous solutions and is sparingly soluble in some organic solvents. The solubility is influenced by the solvent type, pH, and temperature.

Data Presentation

The following table summarizes the solubility of vancomycin hydrochloride in different solvents as compiled from various sources.

Solvent	Quantitative Solubility	Qualitative Description	Source(s)
Water	> 100 mg/mL	Very Soluble / Highly Soluble	[2][3]
Water	50 mg/mL	Soluble	[4][5]
Water	100 mg/mL	-	[6]
Methanol	-	Moderately Soluble / Slightly Soluble	[3][4][5][7][8]
Ethanol	-	Moderately Soluble (dilute) / Slightly Soluble / Insoluble	[2][4][5][6][8]
Higher Alcohols	-	Insoluble	[2][3]
Acetone	-	Insoluble	[2][3][7]
Ether	-	Insoluble	[2][3][7]
Dimethyl Sulfoxide (DMSO)	24 mg/mL (requires sonication and warming)	Slightly Soluble / Insoluble	[4][5][6][8][9]
Dimethylformamide (DMF)	Data not readily available	-	

Note: Discrepancies in reported values may arise from variations in experimental conditions such as temperature, pH, and the specific source/purity of vancomycin hydrochloride.

pH-Dependent Solubility

The solubility of vancomycin hydrochloride is significantly influenced by the pH of the aqueous medium. It is reported to be most stable in the pH range of 3 to 5.[10][11] Studies conducted by the FDA have demonstrated that vancomycin hydrochloride is highly soluble over the physiologically relevant pH range of 1.0 to 7.5.[12] For instance, to dissolve the highest dose strength of 250 mg, the required aqueous media at different pH values are: 1.78 mL at pH 1, 1.27 mL at pH 3, 83.8 mL at pH 4, 26.3 mL at pH 5, and 14.2 mL at pH 7.5.[12]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for pre-formulation studies and drug delivery research. The following is a generalized protocol for determining the equilibrium solubility of vancomycin hydrochloride using the shake-flask method, which is a widely accepted technique.

Principle

The shake-flask method involves agitating an excess amount of the solid drug in a specific solvent at a constant temperature until equilibrium is achieved. The concentration of the dissolved drug in the supernatant is then determined, representing the equilibrium solubility.

Materials and Equipment

- Vancomycin Hydrochloride powder
- Selected solvents (e.g., deionized water, ethanol, phosphate-buffered saline at various pH)
- Glass vials with screw caps
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer
- Analytical balance
- pH meter

Protocol

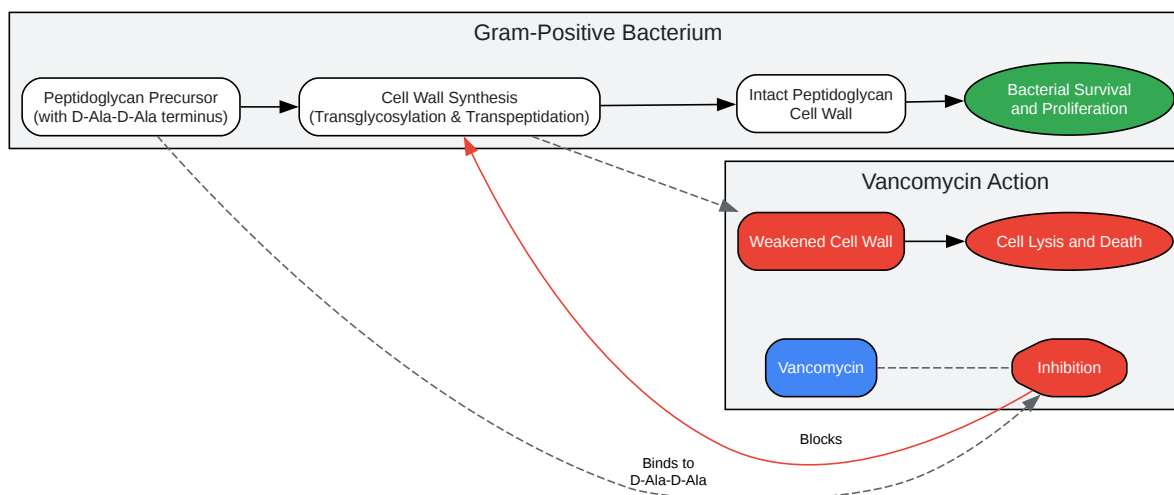
- Preparation:
 - Accurately weigh an excess amount of vancomycin hydrochloride and add it to a series of glass vials. The excess solid should be visually apparent.

- Add a precise volume of the desired solvent to each vial.
- Equilibration:
 - Securely cap the vials and place them in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to conduct preliminary experiments to determine the time required to reach equilibrium.
- Sample Collection and Preparation:
 - After the incubation period, allow the vials to stand undisturbed to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Filter the supernatant through a syringe filter to remove any undissolved particles.
 - Dilute the filtered solution with the appropriate solvent to a concentration within the analytical range of the chosen quantification method.
- Quantification:
 - Analyze the concentration of vancomycin hydrochloride in the diluted samples using a validated HPLC or UV-Vis spectrophotometry method.
 - Construct a calibration curve using standard solutions of known concentrations to determine the concentration of the unknown samples.
- Data Analysis:
 - Calculate the solubility by multiplying the determined concentration by the dilution factor.
 - Express the solubility in units such as mg/mL or mol/L.
 - Perform the experiment in triplicate to ensure the reliability of the results.

Visualizations

Mechanism of Action of Vancomycin

Vancomycin exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[13][14] It specifically binds to the D-alanyl-D-alanine terminus of the peptidoglycan precursors, which are the building blocks of the cell wall in Gram-positive bacteria.[1][15][16] This binding prevents the transglycosylation and transpeptidation steps in peptidoglycan synthesis, thereby weakening the cell wall and leading to cell lysis and death.[1][15]

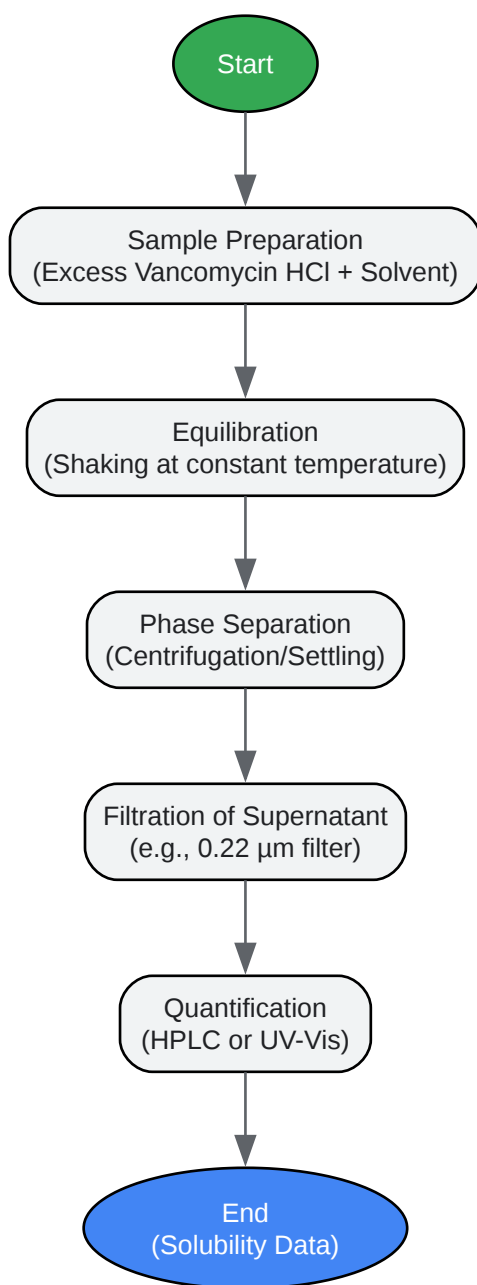


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Caption: Mechanism of action of Vancomycin.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of vancomycin hydrochloride.



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Caption: Experimental workflow for solubility determination.

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